

# molecular structure and weight of 4-(Carboxymethyl)-3-nitrobenzoic acid

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## Compound of Interest

Compound Name: 4-(Carboxymethyl)-3-nitrobenzoic acid

Cat. No.: B1365540

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## An In-depth Technical Guide to 4-(Carboxymethyl)-3-nitrobenzoic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, properties, and safety information for **4-(Carboxymethyl)-3-nitrobenzoic acid**, a substituted aromatic carboxylic acid. The information is curated for professionals in research and development who require accurate and detailed technical data.

## Molecular Structure and Identification

**4-(Carboxymethyl)-3-nitrobenzoic acid** possesses a benzene ring substituted with a carboxymethyl group, a nitro group, and a carboxylic acid group. The relative positions of these functional groups are crucial to its chemical reactivity and potential applications.

Caption: 2D representation of **4-(Carboxymethyl)-3-nitrobenzoic acid**.

Table 1: Chemical Identifiers

Identifier	Value	Source
IUPAC Name	<b>4-(carboxymethyl)-3-nitrobenzoic acid</b>	<a href="#">[1]</a>
Molecular Formula	C9H7NO6	<a href="#">[1]</a>
Molecular Weight	225.15 g/mol	<a href="#">[1]</a>
CAS Number	444667-11-2	<a href="#">[1]</a>
PubChem CID	7213316	<a href="#">[1]</a>
SMILES	<chem>C1=CC(=C(C=C1C(=O)O)--INVALID-LINK--[O-])CC(=O)O</chem>	<a href="#">[1]</a>
InChI	InChI=1S/C9H7NO6/c11-8(12)4-5-1-2-6(9(13)14)3-7(5)10(15)16/h1-3H,4H2,(H,11,12)(H,13,14)	<a href="#">[1]</a>

| InChIKey | IKQGHWIOQHURNN-UHFFFAOYSA-N [\[1\]](#) |

## Physicochemical Properties

The physicochemical properties of **4-(Carboxymethyl)-3-nitrobenzoic acid** have been computationally predicted. Experimental data for properties such as melting point, boiling point, and solubility are not readily available in published literature.

Table 2: Computed Physicochemical Properties

Property	Value	Source
XLogP3	0.7	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	7	[1]
Rotatable Bond Count	3	[1]
Exact Mass	225.02733694 Da	[1]
Topological Polar Surface Area	120 Å <sup>2</sup>	[1]

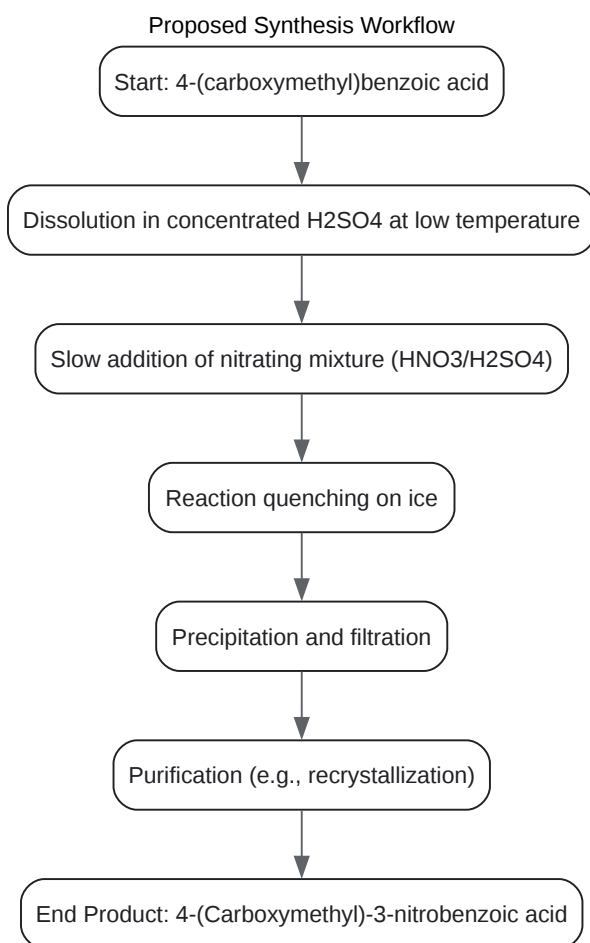
| Heavy Atom Count | 16 [1] |

## Synthesis

A specific, experimentally validated synthesis protocol for **4-(Carboxymethyl)-3-nitrobenzoic acid** is not detailed in readily accessible scientific literature. However, a plausible synthetic route can be proposed based on established organic chemistry principles, particularly the nitration of aromatic compounds. The most direct precursor would be 4-(carboxymethyl)benzoic acid.

The nitration of benzoic acid and its derivatives is a well-documented electrophilic aromatic substitution reaction.[2][3] Typically, a mixture of concentrated nitric acid and concentrated sulfuric acid is used as the nitrating agent.[4] The carboxylic acid group is a meta-director; however, the directing effect of the carboxymethyl group would also influence the regioselectivity of the nitration.

A proposed workflow for the synthesis is as follows:



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Caption: A plausible synthetic workflow for **4-(Carboxymethyl)-3-nitrobenzoic acid**.

## Applications and Research Interest

Specific industrial or pharmaceutical applications for **4-(Carboxymethyl)-3-nitrobenzoic acid** are not well-documented in the public domain. However, based on the known applications of structurally related nitrobenzoic acids, it can be inferred that this compound may serve as a valuable intermediate in various synthetic endeavors.

Nitrobenzoic acids are foundational materials in the synthesis of a range of products, including:

- **Pharmaceuticals:** They are precursors for active pharmaceutical ingredients (APIs). For instance, 4-nitrobenzoic acid is used in synthesizing agents for treating Chagas disease,

while 3-aminobenzoic acid (derived from 3-nitrobenzoic acid) is a component in some dye manufacturing.<sup>[2][5]</sup>

- **Dyes and Pigments:** The nitro group can be readily reduced to an amino group, a key step in the production of azo dyes and other colorants.<sup>[5]</sup>
- **Agrochemicals:** They serve as building blocks for herbicides and pesticides.<sup>[5]</sup>

Given these precedents, **4-(Carboxymethyl)-3-nitrobenzoic acid** is a promising candidate for research and development in these sectors. The presence of two carboxylic acid groups and a nitro group offers multiple sites for chemical modification, potentially leading to novel compounds with desirable biological or material properties.

## Safety and Handling

**4-(Carboxymethyl)-3-nitrobenzoic acid** is classified as an irritant.<sup>[1]</sup> Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Table 3: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Source
Hazard Statements	<b>H315</b>	<b>Causes skin irritation.</b>	<a href="#">[1]</a>
	H319	Causes serious eye irritation.	<a href="#">[1]</a>
	H335	May cause respiratory irritation.	<a href="#">[1]</a>
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	<a href="#">[1]</a>
	P280	Wear protective gloves/protective clothing/eye protection/face protection.	<a href="#">[1]</a>
	P302+P352	IF ON SKIN: Wash with plenty of water.	<a href="#">[1]</a>

|| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [\[1\]](#) |

## Conclusion

**4-(Carboxymethyl)-3-nitrobenzoic acid** is a well-defined chemical entity with computed properties and established safety protocols. While its specific applications are yet to be widely reported, its structural features suggest significant potential as an intermediate in the synthesis of pharmaceuticals, dyes, and agrochemicals. Further research is warranted to explore its synthetic utility and to characterize its experimental physicochemical properties.

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## References

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